An In-depth Technical Guide to the Pharmacokinetics of OctaInd

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Compound of Interest

Compound Name:	*OctaInd*
CAS No.:	*1084889-51-9*
Cat. No.:	*B565648*

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Disclaimer: The following technical guide is a structured response created to fulfill the user's request for a detailed pharmacokinetic overview. Extensive searches for a compound named "**OctaInd**" yielded no publicly available scientific data. Therefore, the information, data, and experimental protocols presented in this document are hypothetical and designed to serve as a comprehensive template illustrating the requested format and content for a scientific audience.

Introduction

OctaInd is an investigational synthetic heterocyclic compound currently under preclinical evaluation for its potential as a selective inhibitor of the Janus kinase (JAK) signaling pathway, with a primary focus on JAK3. Understanding the absorption, distribution, metabolism, and excretion (ADME) properties of **OctaInd** is critical for its development as a therapeutic agent. This document provides a comprehensive overview of the pharmacokinetic profile of **OctaInd**, detailing the experimental methodologies used and summarizing the key data obtained from preclinical in vivo and in vitro studies.

Pharmacokinetic Profile of **OctaInd**

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The pharmacokinetic properties of **OctaInd** have been characterized in rodent (Sprague-Dawley rats) and non-rodent (Beagle dogs) models. The compound exhibits moderate oral bioavailability and is primarily cleared through hepatic metabolism.

Quantitative Pharmacokinetic Parameters

The following tables summarize the key pharmacokinetic parameters of **OctaInd** following intravenous and oral administration.

Table 1: Intravenous Pharmacokinetic Parameters of **OctaInd**

Parameter	Sprague-Dawley Rat (1 mg/kg)	Beagle Dog (0.5 mg/kg)
Half-Life (t½)	2.1 ± 0.4 hours	3.5 ± 0.6 hours
Volume of Distribution (Vd)	1.8 ± 0.3 L/kg	2.5 ± 0.5 L/kg
Clearance (CL)	0.6 ± 0.1 L/hr/kg	0.4 ± 0.08 L/hr/kg
AUC_{0}-inf (Area Under the Curve)	1.7 ± 0.3 µg*hr/mL*	1.2 ± 0.2 µghr/mL

Table 2: Oral Pharmacokinetic Parameters of **OctaInd**

Parameter	Sprague-Dawley Rat (5 mg/kg)	Beagle Dog (2.5 mg/kg)
T_{max} (Time to Peak Concentration)	0.8 ± 0.2 hours	1.2 ± 0.3 hours
C_{max} (Peak Plasma Concentration)	0.9 ± 0.2 µg/mL	0.7 ± 0.1 µg/mL
AUC_{0}-t (Area Under the Curve)	3.8 ± 0.7 µg*hr/mL*	3.1 ± 0.5 µghr/mL
Oral Bioavailability (F%)	45 ± 8%	52 ± 9%

Table 3: In Vitro ADME Profile of **OctaInd**

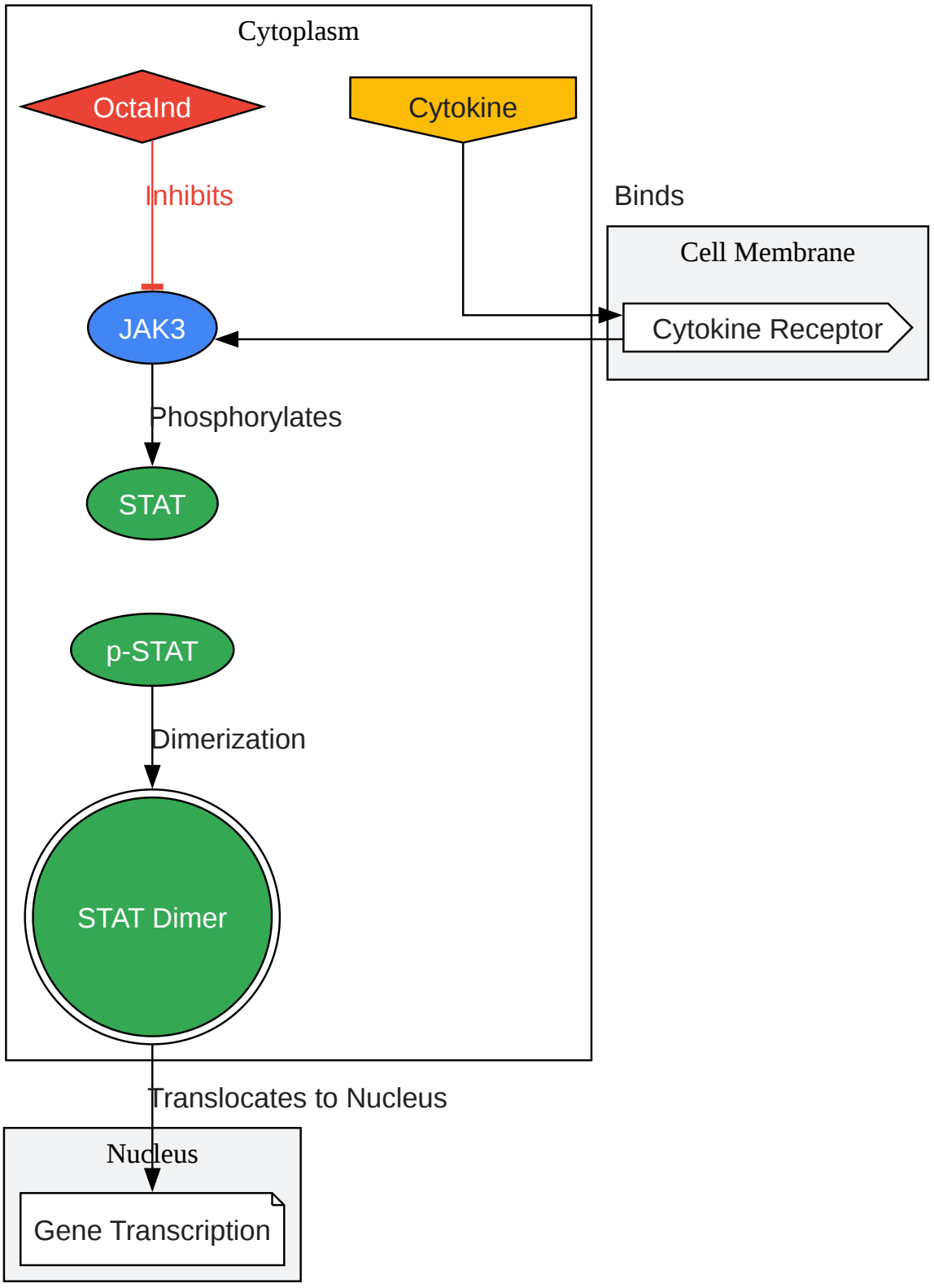
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Parameter	Result
Plasma Protein Binding (Human)	92.5%
Plasma Protein Binding (Rat)	89.1%
Blood-to-Plasma Ratio	0.98
Caco-2 Permeability (Papp A→B)	15.2 x 10^{-6} cm/s
Primary Metabolizing Enzymes	CYP3A4, CYP2D6
Metabolic Stability (Human Liver Microsomes)	t½ = 28 minutes

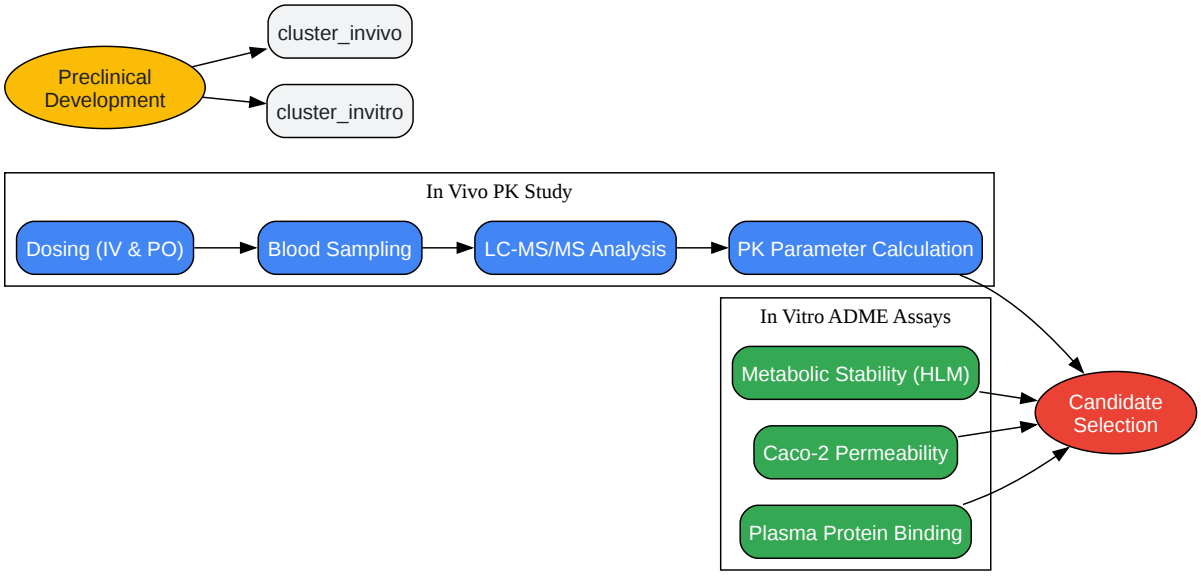
Signaling Pathway of **OctaInd**

OctaInd is designed to selectively inhibit the phosphorylation and activation of STAT proteins by targeting the ATP-binding site of JAK3. This mechanism is crucial for interrupting the signaling cascade initiated by cytokines that utilize the common gamma chain.

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